

Essential Safety and Logistics for Handling Dichlorotetrafluoroethane

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Compound of Interest

Compound Name: Dichlorotetrafluoroethane

Cat. No.: B1200811

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This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **Dichlorotetrafluoroethane** (also known as R-114 or CFC-114). The following procedural guidance is designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Personal Protective Equipment (PPE)

When handling **Dichlorotetrafluoroethane**, particularly in situations with potential for release or direct contact, a comprehensive PPE strategy is critical. This substance is a colorless, volatile liquid or gas with a faint sweetish odor.^[1] While it is non-flammable, contact with the liquid can cause frostbite, and overexposure to vapors can lead to dizziness, loss of concentration, central nervous system depression, and cardiac arrhythmia.^[1] Vapors are heavier than air and can displace oxygen, causing asphyxiation in confined spaces.^{[1][2]}

Eye and Face Protection:

- Wear tightly fitting safety goggles with side-shields that conform to EN 166 (EU) or NIOSH (US) standards.^[3]
- In situations with a risk of splashing, a face shield should be worn in addition to safety goggles.

Skin Protection:

- **Gloves:** Wear protective gloves. The specific material should be chosen based on the potential for direct contact with the liquid. Due to the risk of frostbite from the rapidly expanding gas, insulated gloves may be necessary.^{[1][4]}
- **Protective Clothing:** Wear impervious, fire/flame-resistant clothing.^[3] Standard lab coats may not be sufficient. In case of a significant release, a chemical protection suit may be required.^[5]
- **Footwear:** Safety shoes are recommended.^[6]

Respiratory Protection:

- Respiratory protection is necessary when ventilation is inadequate or if exposure limits are exceeded.^{[3][7]}
- For concentrations up to 10,000 ppm, any supplied-air respirator is recommended by NIOSH.^[8]
- In case of large spills, a self-contained breathing apparatus (SCBA) should be used.^[1] For prolonged interventions, an open-circuit breathing apparatus (ARICO) is preferred.^[2]

Exposure Limits

Engineering and administrative controls should be the primary methods for limiting exposure. The following occupational exposure limits have been established for **Dichlorotetrafluoroethane**.

Organization	Exposure Limit (8-hour TWA)
ACGIH TLV	1000 ppm (6990 mg/m ³) ^{[7][9]}
NIOSH REL	1000 ppm (7000 mg/m ³) ^{[7][9]}
OSHA PEL	1000 ppm (7000 mg/m ³) ^{[7][9]}

TWA: Time-Weighted Average

Operational Plan: Detailed Handling Protocol

1. Preparation and Risk Assessment:

- Before handling, review the Safety Data Sheet (SDS).[7]
- Ensure all personnel are trained on the hazards and proper handling procedures.
- Work in a well-ventilated area, preferably within a chemical fume hood or an area with local exhaust ventilation, especially at filling zones or where leakage is probable.[1]
- Identify the location of emergency equipment, including safety showers, eyewash stations, and fire extinguishers.

2. Handling the Cylinder:

- Inspect cylinders for damage before use. Do not use a damaged cylinder.
- Protect cylinders from physical damage; do not drag, roll, slide, or drop them. Use a suitable hand truck for movement.[7][9]
- Ensure cylinders are stored upright and firmly secured to prevent falling.[9]
- Use equipment and piping rated for cylinder pressure. A back-flow preventative device should be used in the piping.[7]
- Open the cylinder valve slowly and only when connected to the appropriate equipment. Close the valve after each use and when the cylinder is empty.[7]

3. Storage:

- Store cylinders in a cool, dry, well-ventilated, and approved area, away from direct sunlight.[7][9][10]
- Cylinder temperatures should not exceed 52°C (125°F).[7][9]
- Store away from incompatible materials, which include chemically active metals like potassium, calcium, powdered aluminum, magnesium, and zinc.[8][10]

4. Emergency Procedures:

- Inhalation: Remove the victim to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[6\]](#)[\[11\]](#) Avoid giving stimulants like adrenalin.[\[1\]](#)
- Skin Contact: Contact with the liquid can cause frostbite.[\[1\]](#) Gently warm the affected area with plenty of water (do not use hot water).[\[1\]](#) Remove contaminated clothing. If symptoms persist, seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[7\]](#)[\[9\]](#) Remove contact lenses if present and easy to do.[\[1\]](#) Seek medical attention.
- Spills or Leaks: Evacuate all unprotected personnel.[\[1\]](#) Isolate the leak area for at least 100 meters (330 feet) in all directions.[\[11\]](#) If it can be done without risk, stop the leak.[\[7\]](#) Provide adequate ventilation.[\[7\]](#)

Disposal Plan

Dichlorotetrafluoroethane is an ozone-depleting substance, and its disposal is regulated.[\[1\]](#)
[\[10\]](#) Do not vent to the atmosphere.[\[10\]](#)

1. Waste Characterization:

- Any unused product is considered hazardous waste.
- Empty containers may retain product residue and can be hazardous.[\[7\]](#)[\[9\]](#)

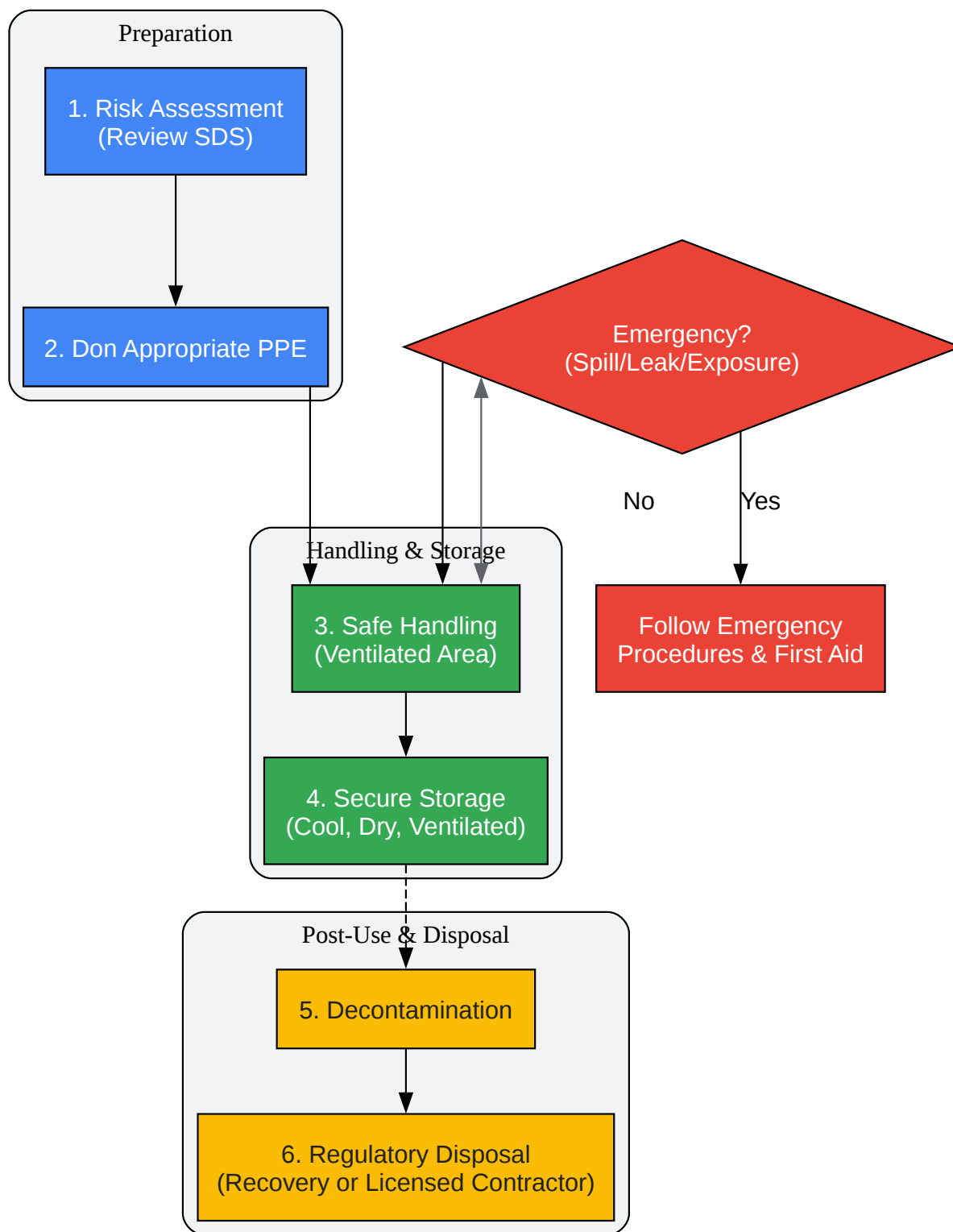
2. Collection and Storage:

- Collect any residual gas for recovery or reclamation.[\[5\]](#)[\[10\]](#)
- Do not dispose of the chemical in the sewer system or household trash.[\[7\]](#)[\[9\]](#)
- Store waste in properly labeled, sealed containers in a designated hazardous waste storage area.

3. Disposal Method:

- Disposal must comply with all federal, state, and local environmental protection and waste disposal legislation.[\[7\]](#)[\[9\]](#)
- Dispose of surplus and non-recyclable products through a licensed waste disposal contractor.[\[7\]](#)[\[9\]](#)
- Empty, Airgas-owned pressure vessels should be returned to Airgas.[\[7\]](#)[\[9\]](#) For other suppliers, follow their return policy. Do not puncture or incinerate containers.[\[7\]](#)[\[9\]](#)

Workflow for Handling Dichlorotetrafluoroethane



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Caption: Workflow for the safe handling and disposal of **Dichlorotetrafluoroethane**.

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